

Technical Characterization Guide: 2-(Piperidin-4-yl)piperidine[1]

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Compound of Interest

Compound Name: 2-(Piperidin-4-yl)piperidine

Cat. No.: B13235660

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Executive Summary

Compound: **2-(Piperidin-4-yl)piperidine** Synonyms: 4,2'-Bipiperidine; 2-(4-Piperidyl)piperidine
CAS Registry Number: 19785-13-8 (General/Dihydrochloride), 16015-32-6 (Free base - varies by source) Molecular Formula:

Molecular Weight: 168.28 g/mol [1][2]

This technical guide provides a comprehensive spectroscopic profile of **2-(piperidin-4-yl)piperidine**, a critical structural isomer of the bipiperidine family.[1] Unlike its highly symmetric counterpart (4,4'-bipiperidine), the 4,2'-isomer possesses a single chiral center at the C2 position of the substituted ring, reducing its symmetry and complicating its NMR profile. [1] This scaffold is frequently encountered as an intermediate in the synthesis of Janus kinase (JAK) inhibitors and GPCR ligands.[1]

This document details the diagnostic signals required to distinguish this isomer from 2,2'- and 4,4'-bipiperidines using Mass Spectrometry (MS), Infrared Spectroscopy (IR), and Nuclear Magnetic Resonance (NMR).[1]

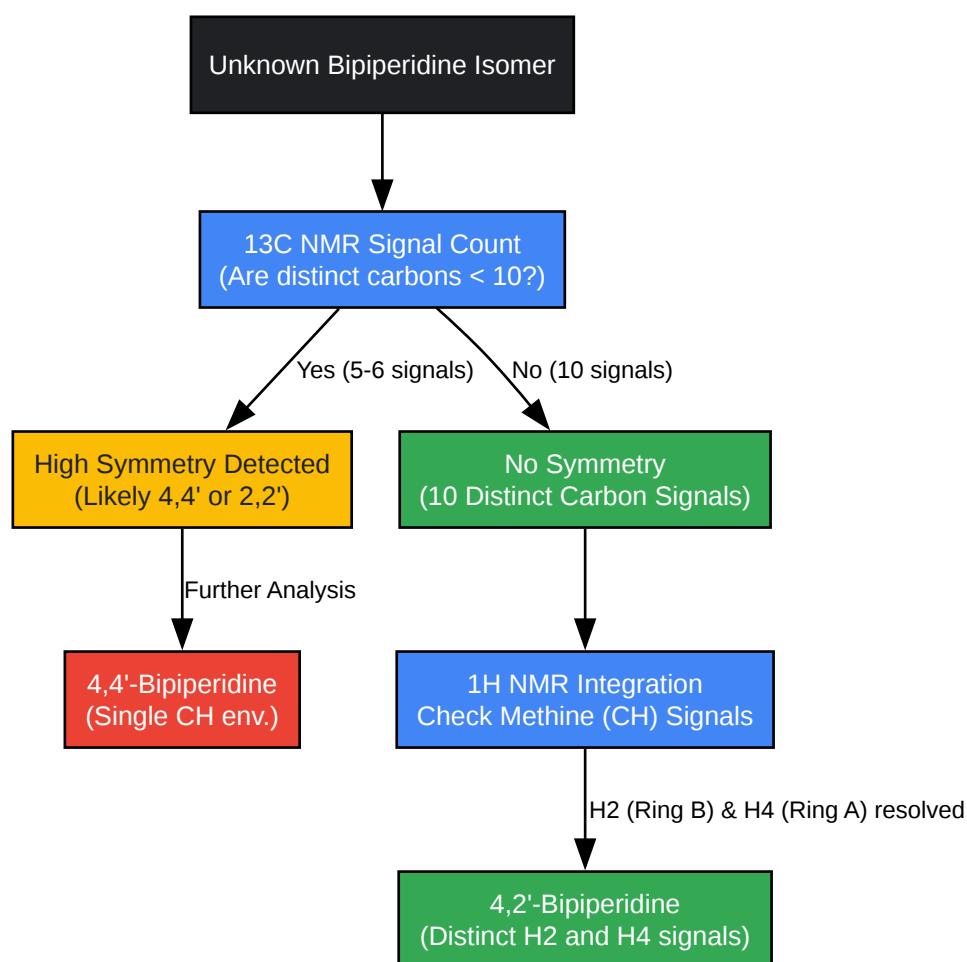
Structural Dynamics & Stereochemistry

The molecule consists of two piperidine rings linked via a C-C bond between position 4 of Ring A and position 2 of Ring B.[1]

- Chirality: The C2 carbon on Ring B is a chiral center.[1] Commercial preparations are typically racemic mixtures ().[1]
- Conformation: Both rings predominantly adopt a chair conformation.[1] The connection at C2 (Ring B) and C4 (Ring A) favors an equatorial-equatorial orientation to minimize 1,3-diaxial interactions, though this is solvent-dependent.[1]

Structural Verification Logic

The following flowchart outlines the logic for distinguishing the 4,2'-isomer from its symmetric congeners.



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Figure 1: Decision tree for distinguishing bipiperidine isomers based on magnetic equivalence.

Mass Spectrometry (MS)

Mass spectrometry is the primary tool for confirming molecular weight, but fragmentation patterns are essential for structural elucidation.[1]

Ionization & Molecular Ion[1]

- Electrospray Ionization (ESI+):
 - : Observed at m/z 169.2.[1]
 - : Often observed at m/z 85.1 in high-acid mobile phases due to the two basic nitrogens.[1]
- Electron Impact (EI, 70 eV):
 - : Weak intensity peak at m/z 168.[1]

Fragmentation Pattern (EI)

The fragmentation is dominated by

-cleavage adjacent to the nitrogen atoms.[1]

m/z	Intensity	Fragment Assignment	Mechanism
84	100% (Base)		-cleavage of the piperidine ring (Tetrahydropyridinyl cation).[1]
82	High		Further dehydrogenation of the m/z 84 fragment. [1]
56	Medium		Retro-Diels-Alder (RDA) type fragmentation of the ring.[1]
168	Low		Molecular ion (often <5% relative abundance).[1]

Diagnostic Note: The base peak at m/z 84 is characteristic of unsubstituted piperidine rings.[1] In 4,2'-bipiperidine, cleavage at the central bond yields two fragments of mass ~83/84, reinforcing the base peak intensity.[1]



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Figure 2: Primary fragmentation pathway under Electron Impact (EI) ionization.[1]

Infrared Spectroscopy (IR)

IR data is most valuable for confirming the secondary amine functionality and the absence of protecting groups (e.g., Boc, Cbz).

Frequency ()	Vibration Mode	Assignment
3300 – 3450	N-H Stretch	Broad, weak band characteristic of secondary amines.[1] May appear as a doublet if H-bonding is disrupted.[1]
2930 – 2850	C-H Stretch	Strong asymmetric and symmetric stretching of methylene () groups.[1]
2800 – 2700	Bohlmann Bands	"Trans-lone pair" C-H stretches.[1] Diagnostic for chair conformation where N-lone pair is anti-periplanar to adjacent axial C-H bonds.
1450 – 1440	Bend	Scissoring vibration of ring methylenes.
1120 – 1100	C-N Stretch	C-N single bond stretching.[1]

Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for characterization.[1] The lack of symmetry in 4,2'-bipiperidine results in a complex spectrum compared to the 4,4'-isomer.[1]

¹H NMR (Proton)

Solvent:

(Standard) or

(for Hydrochloride salts).^[1] Note: Chemical shifts in

will be slightly downfield due to protonation/solvation effects.

Diagnostic Signals (

):

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
NH	1.8 - 2.5	Broad s	2H	Exchangeable protons on Nitrogen.[1] Chemical shift is highly concentration/solvent dependent. [1]
H2 (Ring A)	3.0 - 3.2	Multiplet	2H	Equatorial protons to Nitrogen (deshielded).[1]
H2 (Ring B)	2.5 - 2.7	Multiplet	1H	Chiral center methine to Nitrogen.[1] Distinct from Ring A due to substitution.[1]
H6 (Ring A/B)	2.5 - 2.7	Multiplet	3-4H	Remaining axial/equatorial protons to Nitrogen.[1]
H4 (Ring A)	1.1 - 1.4	Multiplet	1H	Methine bridgehead.[1] Shielded relative to -protons.[1]
H3, H5	1.1 - 1.8	Multiplet	10H	Overlapping methylene

envelope (

and

to Nitrogen).[1]

Differentiation from 4,4'-Bipiperidine:

- 4,4'-Bipiperidine: Shows a simplified spectrum due to C2 symmetry.[1] The -protons (H2/H6) appear as a clean doublet of doublets or broad doublet at ~3.1 ppm ([1])
- 4,2'-Bipiperidine: The region between 2.5 and 3.2 ppm is more complex ("messy") due to the non-equivalence of the H2 protons on the substituted ring vs. the unsubstituted ring.

¹³C NMR (Carbon)

Diagnostic Feature: The 4,2'-isomer should display 10 distinct carbon signals (unless accidental overlap occurs), whereas the 4,4'-isomer displays only 5 distinct signals.

Carbon Type	Shift (ppm)	Count	Notes
C2 (Ring B)	55.0 - 60.0	1	Chiral methine carbon. ^[1] Most deshielded methine. ^[1]
C2/C6 (Ring A)	46.0 - 47.0	2	-methylenes of the unsubstituted ring. ^[1]
C6 (Ring B)	46.0 - 47.0	1	-methylene of the substituted ring. ^[1]
C4 (Ring A)	40.0 - 43.0	1	Methine connection point on Ring A.
C3/C5	25.0 - 35.0	5	and methylenes. ^[1]

Experimental Protocols

Sample Preparation for NMR

To ensure sharp lines and accurate integration, free base conversion is recommended if the sample is a salt.^[1]

- Free Base Extraction:
 - Dissolve 10 mg of hydrochloride salt in 0.5 mL
 - Add 1 drop of 40% NaOD (or NaOH).^[1]
 - Extract with 0.7 mL

- Dry organic layer over anhydrous (avoid silica, as amines stick).[1]
- Filter into NMR tube.[1]
- Acquisition:
 - Set relaxation delay () to >2 seconds to allow relaxation of methine protons.
 - Number of scans (ns): 16 (1H), 512 (13C).[1]

GC-MS Method[1]

- Column: HP-5ms or equivalent (5% phenyl-methylpolysiloxane).[1]
- Inlet: 250°C, Split 20:1.
- Oven: 80°C (1 min)
10°C/min
280°C (hold 3 min).
- Detection: EI mode (70 eV).
- Expected RT: 4,2'-bipiperidine typically elutes after 4,4'-bipiperidine due to slight polarity differences and shape factors, though standards are required for confirmation.[1]

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